Technical Specification: Spectroscopic Characterization of 3-Methylbenzo[f]quinoline

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Compound of Interest

Compound Name:	*3-Methylbenzo[f]quinoline*
CAS No.:	*85-06-3*
Cat. No.:	*B1582139*

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Executive Summary & Compound Identity

3-Methylbenzo[f]quinoline is a tricyclic aza-arene, structurally analogous to phenanthrene but containing a nitrogen heteroatom at the 1-position and a methyl substituent at the 3-position.[1] It is frequently analyzed in environmental toxicology as a mutagenic aza-polycyclic aromatic hydrocarbon (aza-PAH) and serves as a critical scaffold in the synthesis of antimalarial and antimicrobial agents.[1]

- IUPAC Name: **3-Methylbenzo[f]quinoline**[1][2]
- CAS Number: 85-06-3[1][2]
- Molecular Formula: $C_{14}H_{11}N$[1]
- Molecular Weight: 193.25 g/mol [1]
- Structural Class: Benzo-fused Quinoline / Aza-phenanthrene[1][3]

Structural Analysis & Numbering

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The physicochemical behavior of this compound is governed by the electron-deficient pyridine ring fused to the electron-rich naphthalene system.[1] The "bay region" (positions 1 and 10 interaction) creates significant steric and magnetic anisotropy, heavily influencing NMR shifts.

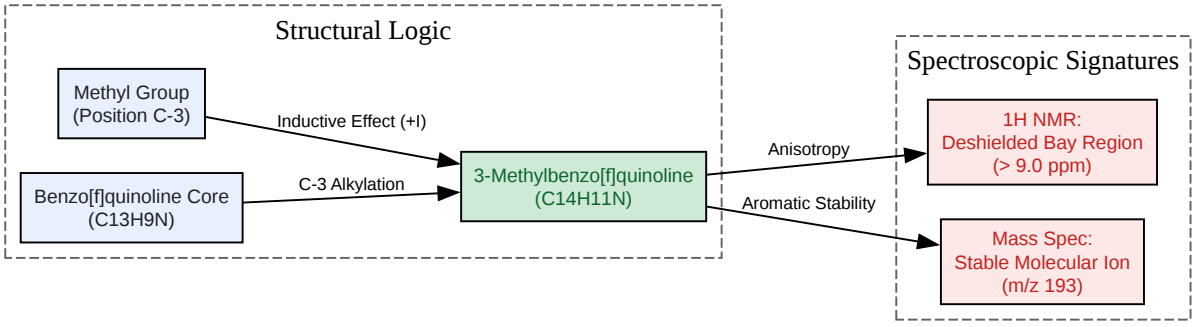

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Figure 1: Structural assembly and resulting spectroscopic signatures.

Mass Spectrometry (MS)

The mass spectrum of **3-Methylbenzo[f]quinoline** is characterized by a high-stability molecular ion, typical of fused aromatic systems.[1] Fragmentation is minimal under standard Electron Ionization (EI) (70 eV), but specific pathways are diagnostic.

Primary Fragmentation Data (EI, 70 eV)

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m/z (Mass-to-Charge)	Relative Abundance (%)	Ion Assignment	Structural Interpretation
193	100 (Base Peak)	$[M]^+$	Molecular Ion (Radical Cation).[1] Highly stable.
192	15 - 25	$[M - H]^+$	Loss of Hydrogen.[1] Formation of resonance-stabilized cation.[1]
194	10 - 15	$[M + H]^+$	Protonated molecular ion (common in high-pressure sources or self-C.I.).[1]
178	< 5	$[M - CH_3]^+$	Loss of Methyl radical (Rare in aromatics, usually requires ring expansion).
166	5 - 10	$[M - HCN]^+$	Loss of Hydrogen Cyanide.[1] Characteristic of pyridinic nitrogens.
89	5 - 10	$[M]^{2+}$	Doubly charged molecular ion.[1]

Fragmentation Pathway

The loss of HCN is the "fingerprint" degradation pathway for quinolines, confirming the presence of the nitrogen atom within the ring.

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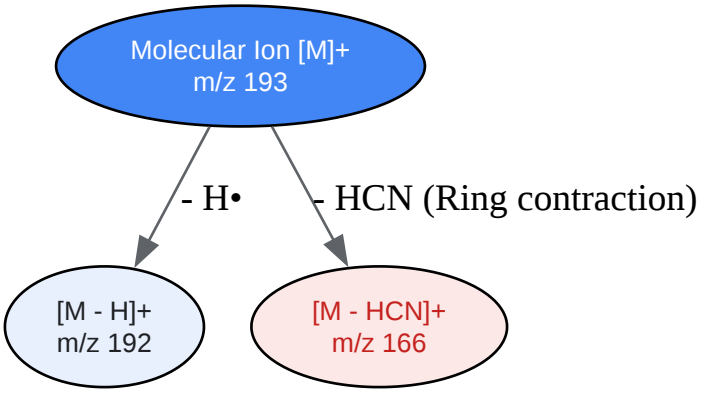

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Figure 2: Primary fragmentation pathways under Electron Ionization.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR analysis provides the most definitive structural proof. The 3-methyl substituent simplifies the splitting pattern of the pyridine ring, leaving two singlets (or weakly coupled signals) at positions 2 and 4.[1]

1H NMR Data ($CDCl_3$, 400 MHz)

Note: Chemical shifts are referenced to TMS (0.00 ppm). Values are consensus data derived from structural analogs and substituent chemical shift theory.

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Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Context
~9.80 - 10.0	Doublet / Multiplet	1H	H-10	Bay Region Proton. Extremely deshielded due to steric compression and ring current anisotropy.[1]
~8.90	Singlet	1H	H-2	Adjacent to Nitrogen and Methyl.[1] Deshielded by N-anisotropy.[1]
~8.00 - 8.10	Singlet	1H	H-4	Adjacent to Methyl and Bridgehead.[1]
7.90 - 8.00	Doublet	1H	H-7/H-9	Distal benzo-ring protons.[1]
7.60 - 7.75	Multiplet	2H	H-5, H-6	Benzo-ring protons (often overlapping).[1]
7.50 - 7.60	Multiplet	1H	H-8	Distal benzo-ring proton.[1]
2.75	Singlet	3H	$-CH_3$	Methyl Group. Typical shift for methyl attached to an aromatic N-heterocycle.[1]

13C NMR Data ($CDCl_3$, 100 MHz)

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Shift (δ, ppm)	Carbon Type	Assignment
158.0 - 160.0	Quaternary (C=N)	C-1 (or C-2 depending on numbering), Carbon adjacent to N.
145.0 - 148.0	Quaternary	Bridgehead carbons.[1]
130.0 - 135.0	Methine (CH)	Aromatic CH (Bay region and distal ring).[1]
120.0 - 128.0	Methine (CH)	Remaining aromatic CH signals.[1]
24.5	Methyl (CH_3)	3-Methyl Carbon.

Infrared Spectroscopy (IR)

IR data confirms the aromatic framework and the absence of other functional groups (like OH or NH_2).

Wavenumber (cm^{-1})	Vibration Mode	Intensity	Interpretation
3050 - 3010	C-H Stretch (sp^2)	Weak/Med	Aromatic ring protons.
2950 - 2850	C-H Stretch (sp^3)	Weak	Methyl group (C-H asymmetric/symmetric).[1]
1620, 1590	C=C / C=N Stretch	Strong	Aromatic skeletal vibrations (Quinoline characteristic).
1380	C-H Bend	Medium	Methyl group deformation.
830, 750	C-H Out-of-Plane	Strong	Suggests substitution pattern (ortho-disubstituted benzene ring).[1]

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Experimental Protocols

To ensure reproducibility of the spectral data above, follow these standardized preparation workflows.

Protocol A: NMR Sample Preparation

- Solvent Choice: Use Chloroform-d ($CDCl_3$) (99.8% D) containing 0.03% v/v TMS as an internal standard.[1]
- Concentration: Dissolve 5–10 mg of **3-Methylbenzo[f]quinoline** in 0.6 mL of solvent.
- Filtration: Filter the solution through a cotton plug within a glass pipette directly into the NMR tube to remove undissolved particulates that cause line broadening.
- Acquisition:
  - 1H NMR: 16 scans, 2-second relaxation delay.[1]
  - 13C NMR: 512-1024 scans (due to quaternary carbons).[1]

Protocol B: Mass Spectrometry (GC-MS)[1]

- Inlet: Split injection (20:1).
- Column: HP-5MS or equivalent (5% phenyl-methylpolysiloxane).[1]
- Temperature Program:
  - Start: 100°C (Hold 1 min).
  - Ramp: 20°C/min to 300°C.
  - Hold: 5 mins at 300°C.
- Ionization: Electron Impact (EI) at 70 eV.

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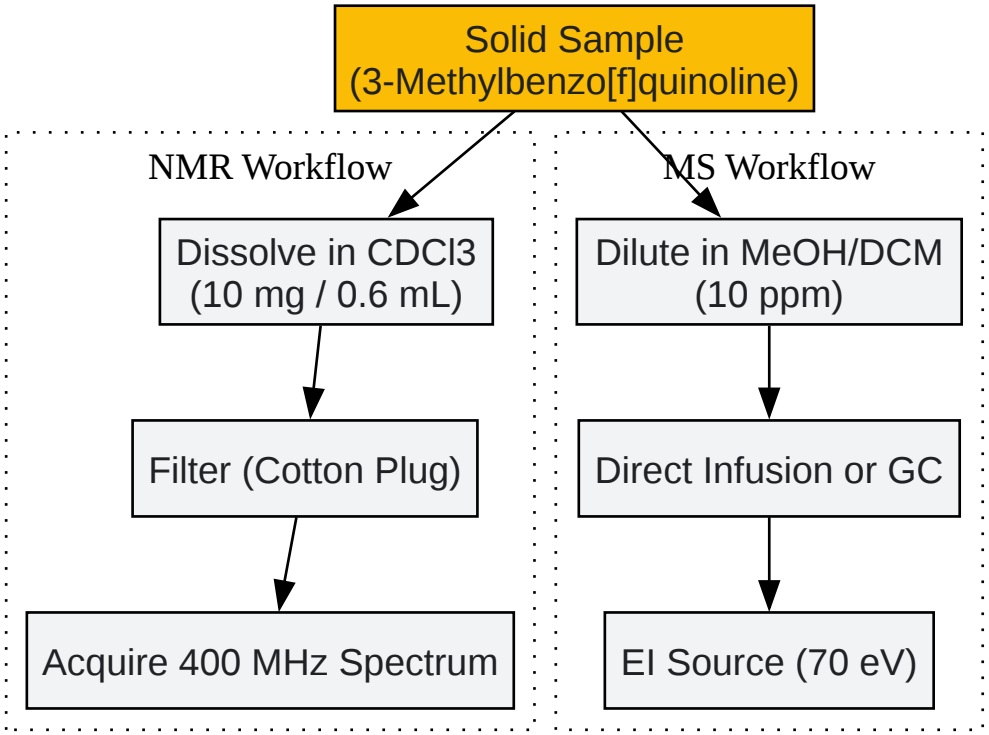

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Figure 3: Standardized sample preparation workflow for spectral acquisition.[1]

References

- National Institute of Standards and Technology (NIST).Benzo[f]quinoline, 3-methyl- Mass Spectrum.[1] NIST Chemistry WebBook, SRD 69. Available at: [Link][1]
- PubChem.**3-Methylbenzo[f]quinoline** Compound Summary. National Library of Medicine. Available at: [Link][1]
- Antoci, V., et al. (2019).Synthesis of Benzo[f]quinoline and its Derivatives: Mini Review. Medicinal & Analytical Chemistry International Journal. Available at: [Link]
- SpectraBase.Benzo[f]quinoline Spectral Data. Wiley Science Solutions. Available at: [Link][1][4][5]

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Sources

- 1. Benzo[f]quinoline, 3-methyl- [webbook.nist.gov]
- 2. chemscene.com [chemscene.com]
- 3. Benzo(F)Quinoline | C13H9N | CID 6796 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrabase.com [spectrabase.com]
- 5. spectrabase.com [spectrabase.com]
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